

An In-depth Technical Guide to the Physical Properties of Sodium Pivalate Hydrate

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Compound of Interest

Compound Name: Sodium trimethylacetate hydrate

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Introduction

Sodium pivalate, the sodium salt of pivalic acid (also known as 2,2-dimethylpropanoic acid), is a chemical compound of increasing interest in various scientific fields. In its hydrated form, it finds applications as a reagent in organic synthesis, notably as a base or additive in cross-coupling reactions, and as a buffering agent in pharmaceutical formulations.^{[1][2][3]} A thorough understanding of its physical properties is crucial for its effective application and for the development of robust and reproducible experimental protocols.

This technical guide provides a comprehensive overview of the known physical properties of sodium pivalate hydrate. It includes quantitative data presented in a structured format, detailed experimental protocols for the determination of key physical characteristics, and visualizations of its synthesis and applications.

Core Physical Properties

The physical characteristics of sodium pivalate hydrate are summarized below. It is important to note that the degree of hydration (the 'x' in the molecular formula) can influence these properties. The monohydrate is a common form.

Quantitative Data Summary

| Property | Value | Notes |
|--------------------|---|--|
| Molecular Formula | $C_5H_9NaO_2 \cdot xH_2O$ | The anhydrous form is $C_5H_9NaO_2$. ^[4] A common hydrated form is the monohydrate, $C_5H_{11}NaO_3$. ^[2] ^[5] |
| Molecular Weight | 124.11 g/mol (Anhydrous) ^[6] | For the monohydrate (x=1), the molecular weight is approximately 142.13 g/mol . ^[7] |
| Appearance | White to almost white crystalline powder or solid. ^[3] ^[8] | May also appear as colorless crystals. ^[3] |
| Melting Point | 315 °C (Anhydrous) ^[4] ^[9] | A specific melting point for the hydrate is not readily available in the cited literature. A safety data sheet for the hydrate states "No data available". ^[10] |
| Boiling Point | 100-102 °C at 10 Torr (Anhydrous) ^[4] ^[9] | This is likely a decomposition temperature under vacuum rather than a true boiling point for the salt. A safety data sheet for the hydrate states "No data available". ^[10] |
| Solubility | Soluble in water. ^[2] ^[8] Soluble in some organic solvents like alcohols and ethers. ^[8] | A predicted water solubility for the anhydrous form is 4.21 mg/mL. |
| Hygroscopic Nature | Known to be hygroscopic, meaning it can absorb moisture from the atmosphere. ^[2] | |

Experimental Protocols

Detailed methodologies for the synthesis of sodium pivalate and the determination of its key physical properties are provided below.

Synthesis of Sodium Pivalate

A common method for the preparation of sodium pivalate is through the neutralization of pivalic acid with a sodium base.[\[8\]](#)

Procedure:

- In a suitable reaction vessel, dissolve pivalic acid in methanol.
- Add one equivalent of sodium hydroxide, also dissolved in methanol, to the pivalic acid solution while stirring.
- The reaction mixture is then refluxed for a period of 3 hours.[\[11\]](#)
- Upon cooling, the sodium pivalate will precipitate out of the solution.
- The resulting solid is collected by filtration and washed with a mixture of diethyl ether and methanol (e.g., 99:1 v/v) to remove any unreacted starting materials or impurities.[\[11\]](#)
- The purified sodium pivalate is then dried under vacuum to remove residual solvents.[\[11\]](#)

Determination of Water of Hydration

The number of water molecules per formula unit of sodium pivalate can be determined gravimetrically.

Procedure:

- Accurately weigh a clean, dry crucible with its lid.
- Add a known mass of the sodium pivalate hydrate sample to the crucible and record the total mass.
- Place the crucible on a clay triangle supported by a ring stand.

- Gently heat the crucible with a Bunsen burner, with the lid slightly ajar to allow water vapor to escape.
- After an initial period of gentle heating, increase the heat to ensure all water of hydration is driven off.
- Allow the crucible and its contents to cool to room temperature in a desiccator to prevent reabsorption of moisture.
- Weigh the cooled crucible, lid, and anhydrous sodium pivalate.
- The difference in mass before and after heating corresponds to the mass of water lost.
- From the mass of water and the mass of the anhydrous salt, the molar ratio of water to anhydrous sodium pivalate can be calculated, thus determining the formula of the hydrate.

Determination of Solubility

The solubility of sodium pivalate hydrate in water can be determined by preparing a saturated solution.

Procedure:

- Add an excess amount of sodium pivalate hydrate to a known volume of deionized water in a flask.
- Stir the mixture at a constant temperature for a sufficient period to ensure that equilibrium is reached and a saturated solution is formed.
- Once saturated, allow any undissolved solid to settle.
- Carefully withdraw a known volume of the clear supernatant.
- Evaporate the solvent from the withdrawn sample and accurately weigh the remaining solid residue.
- The solubility can then be expressed in terms of grams of solute per 100 mL of solvent at the specified temperature.

Thermal Analysis (TGA/DSC)

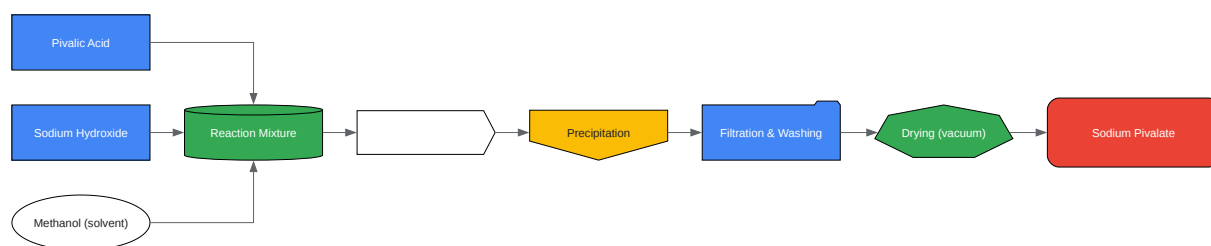
Thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) provide information on the thermal stability and phase transitions of the material. While specific TGA/DSC data for sodium pivalate hydrate is not readily available in the reviewed literature, a general procedure for its analysis is as follows:

Procedure:

- Calibrate the TGA and DSC instruments according to the manufacturer's instructions.
- Place a small, accurately weighed sample of sodium pivalate hydrate into an appropriate sample pan (e.g., aluminum or platinum).
- Place the sample pan and a reference pan in the instrument.
- Heat the sample at a controlled rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or air).
- Record the mass loss as a function of temperature (TGA) and the heat flow into or out of the sample relative to the reference (DSC).
- The TGA curve will show mass loss steps corresponding to dehydration and decomposition. The DSC curve will show endothermic or exothermic peaks associated with these events, as well as melting.

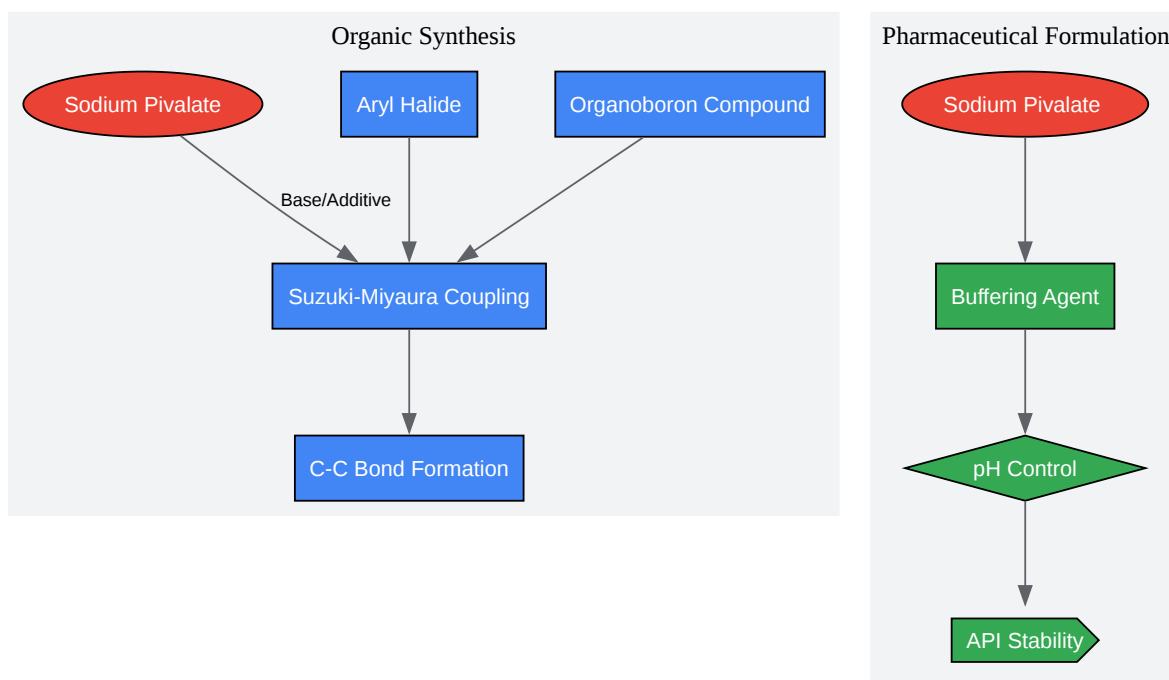
Visualizations

The following diagrams illustrate the synthesis of sodium pivalate and its applications.



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Caption: Workflow for the synthesis of sodium pivalate.



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Caption: Applications of sodium pivalate.

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